

Technical Support Center: Ravuconazole-d4 Solubility for In vitro Assays

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Compound of Interest

Compound Name: Ravuconazole-d4

Cat. No.: B12416285

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **Ravuconazole-d4** in in vitro assays.

Frequently Asked Questions (FAQs)

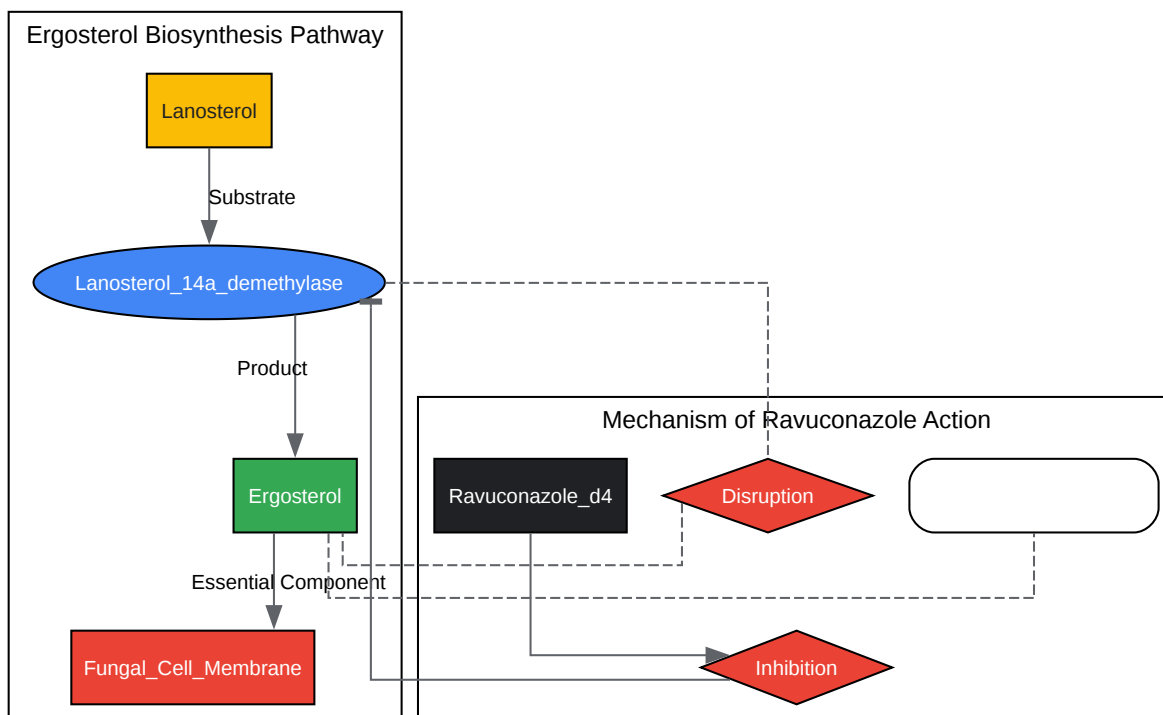
Q1: What is **Ravuconazole-d4**, and why is its solubility a concern for in vitro assays?

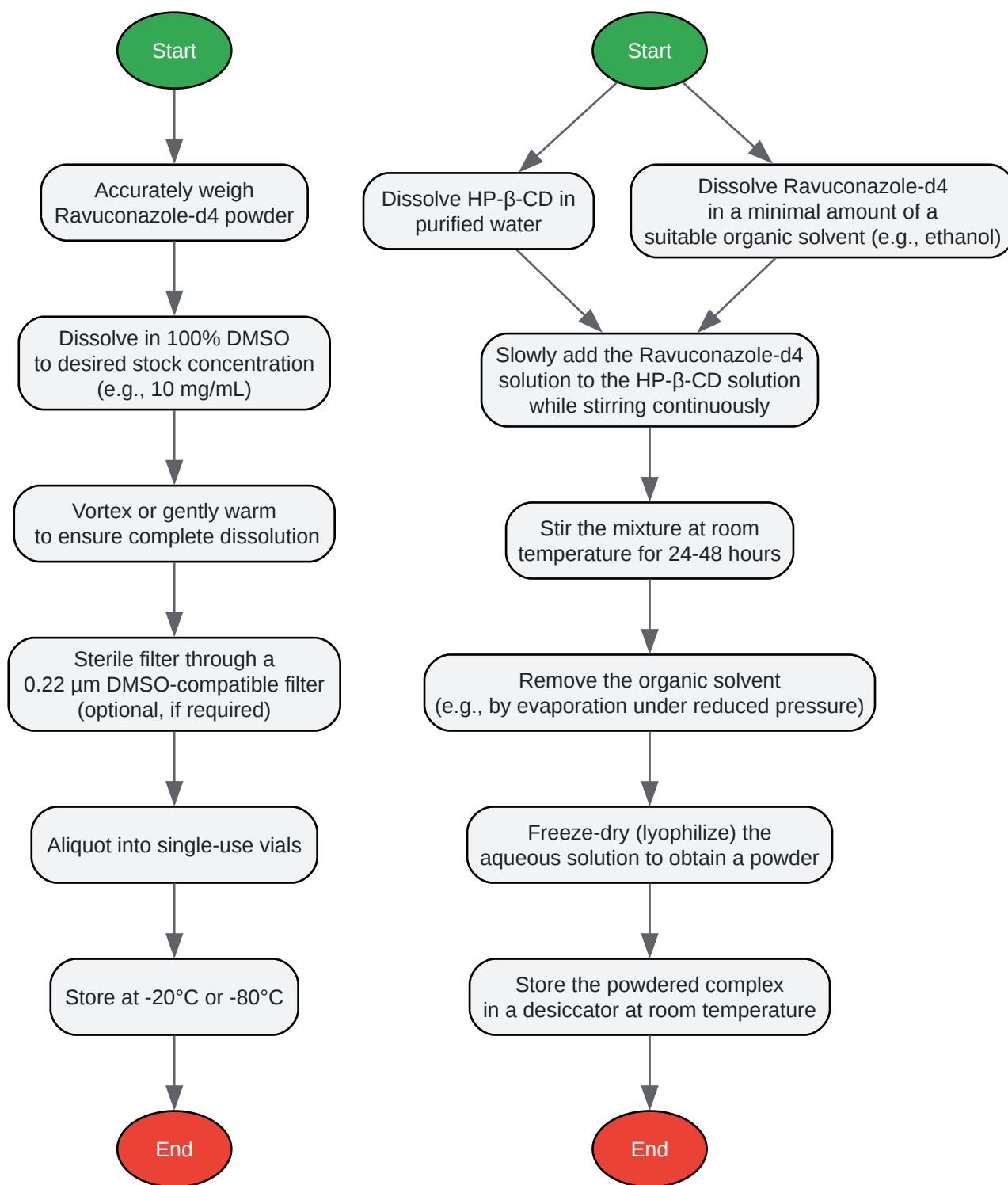
Ravuconazole is a broad-spectrum, second-generation triazole antifungal agent.^[1]

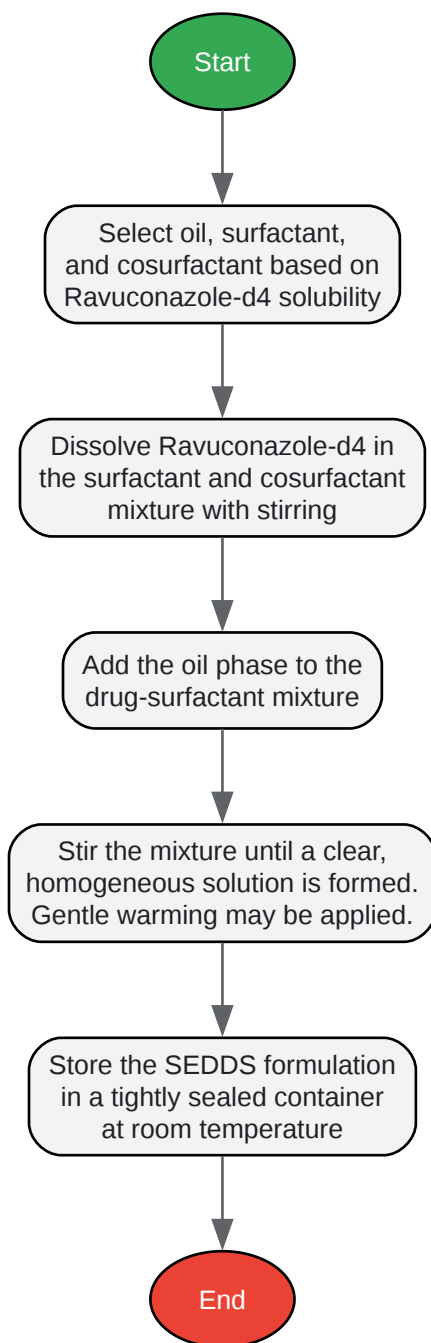
Ravuconazole-d4 is a deuterated form of Ravuconazole, often used as an internal standard in analytical methods. Like its non-deuterated counterpart, **Ravuconazole-d4** is a lipophilic molecule and is classified as a Biopharmaceutics Classification System (BCS) Class II drug, meaning it has low aqueous solubility and high permeability.^{[2][3]} This poor water solubility can lead to challenges in preparing stock solutions and maintaining the desired concentrations in aqueous culture media during in vitro assays, potentially causing drug precipitation and leading to inaccurate and unreliable results.

Q2: What is the mechanism of action of Ravuconazole?

Ravuconazole, like other azole antifungals, acts by inhibiting the fungal cytochrome P450 enzyme lanosterol 14 α -demethylase. This enzyme is crucial in the biosynthesis of ergosterol, an essential component of the fungal cell membrane. By disrupting ergosterol synthesis, Ravuconazole compromises the integrity and function of the fungal cell membrane, leading to the inhibition of fungal growth.







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References

- 1. researchgate.net [researchgate.net]
- 2. Preparation and Evaluation of Self-emulsifying Drug Delivery System (SEDDS) of Cepharanthine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Dimethyl sulfoxide (DMSO) inhibits the germination of Candida albicans and the arthrospores of Trichophyton mentagrophytes - PubMed [pubmed.ncbi.nlm.nih.gov]
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